

# Personal protective equipment for handling (2,4,6-Triisopropylphenyl)boronic acid

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## Compound of Interest

Compound Name: (2,4,6-Triisopropylphenyl)boronic acid

Cat. No.: B142132

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## Essential Safety and Handling Guide for (2,4,6-Triisopropylphenyl)boronic acid

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **(2,4,6-Triisopropylphenyl)boronic acid**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

## Chemical and Physical Properties

**(2,4,6-Triisopropylphenyl)boronic acid** is a solid compound with the following properties:

| Property            | Value                             | Citations           |
|---------------------|-----------------------------------|---------------------|
| Molecular Formula   | <chem>C15H25BO2</chem>            |                     |
| Molecular Weight    | 248.17 g/mol                      | <a href="#">[1]</a> |
| Appearance          | Off-white, odorless solid         | <a href="#">[2]</a> |
| Melting Point       | 167-172 °C (decomposes at 165 °C) | <a href="#">[3]</a> |
| Storage Temperature | 2-8°C                             | <a href="#">[1]</a> |
| CAS Number          | 154549-38-9                       | <a href="#">[1]</a> |

Note: This compound is air-sensitive and should be stored under an inert gas. It may contain varying amounts of its anhydride.[\[3\]](#)

## Hazard Identification and Personal Protective Equipment (PPE)

Recent studies have indicated that boronic acids may possess mutagenic activity, underscoring the need for careful handling.[\[4\]](#) The primary hazards associated with **(2,4,6-Triisopropylphenyl)boronic acid** are skin irritation, serious eye irritation, and potential respiratory irritation.[\[2\]](#)

The following table outlines the recommended personal protective equipment (PPE) for handling this chemical.

| PPE Category            | Recommended Equipment                    | Specifications and Best Practices  | Citations |
|-------------------------|--|--|-----------|
| Eye and Face Protection | Chemical safety goggles or a face shield | Must meet ANSI Z.87.1 standards. A face shield worn over safety glasses is required when there is a risk of splashing or explosion.  | [5][6][7] |
| Hand Protection         | Chemical-resistant gloves                | Double gloving with an inner nitrile glove and an outer, heavier-duty glove (e.g., neoprene or butyl rubber) is recommended. Inspect gloves for any signs of degradation before use. | [5][6][7] |
| Body Protection         | Flame-resistant lab coat                 | A lab coat made of materials like Nomex® is preferable. Ensure the lab coat is fully buttoned.   | [7][8]    |
| Respiratory Protection  | NIOSH/MSHA approved respirator           | Use in a well-ventilated area, preferably within a certified chemical fume hood. If dust formation is likely, a respirator is necessary.   | [5][7]    |
| Foot Protection         | Closed-toe, chemical-resistant shoes     | Shoes should fully cover the feet.   | [9]       |

# Operational Plan: Step-by-Step Handling Protocol

This protocol details the safe handling of **(2,4,6-Triisopropylphenyl)boronic acid** in a laboratory setting.

## Preparation

- Fume Hood: All handling of **(2,4,6-Triisopropylphenyl)boronic acid** must be conducted within a certified chemical fume hood with proper airflow.[10]
- PPE: Don all required personal protective equipment as outlined in the table above.
- Inert Atmosphere: As the compound is air-sensitive, prepare an inert atmosphere (e.g., nitrogen or argon) for handling. This may involve the use of a glovebox or Schlenk line techniques.
- Spill Kit: Ensure a spill kit appropriate for solid chemical spills is readily accessible.

## Weighing and Transfer

- Inert Conditions: If possible, perform weighing and transfer operations inside a glovebox.
- Schlenk Techniques: If a glovebox is not available, use Schlenk line techniques to maintain an inert atmosphere. This involves using specialized glassware and techniques to exclude air and moisture.
- Avoid Dust: Handle the solid carefully to minimize dust formation.[5]
- Static Discharge: Take precautionary measures against static discharge, which can ignite flammable dusts. Use grounding and bonding for containers and receiving equipment.[2]

## Reaction Setup

- Inert Atmosphere: The reaction vessel must be under a positive pressure of an inert gas.[8]
- Sealed System: Use glassware with air-tight seals, such as flasks with septa, to prevent exposure to air.[8]

## Disposal Plan

Proper disposal of **(2,4,6-Triisopropylphenyl)boronic acid** and contaminated materials is critical to ensure laboratory and environmental safety.

## Waste Segregation and Collection

- Hazardous Waste: All waste containing **(2,4,6-Triisopropylphenyl)boronic acid**, including unused product, contaminated consumables (e.g., gloves, weighing paper), and rinseate from cleaning glassware, must be treated as hazardous waste.[11]
- Solid Waste: Collect solid waste in a clearly labeled, sealable container designated for hazardous solid waste.[11]
- Liquid Waste: Collect liquid waste solutions in a separate, clearly labeled, and sealable container for hazardous liquid waste.[11]
- Labeling: All waste containers must be labeled with "Hazardous Waste" and the chemical name.[10]

## Storage and Disposal

- Storage: Store hazardous waste containers in a designated, well-ventilated, and secure area away from incompatible materials.[11]
- Disposal: Arrange for the collection and disposal of hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.[11] Do not dispose of this chemical down the drain or in regular trash.[11]

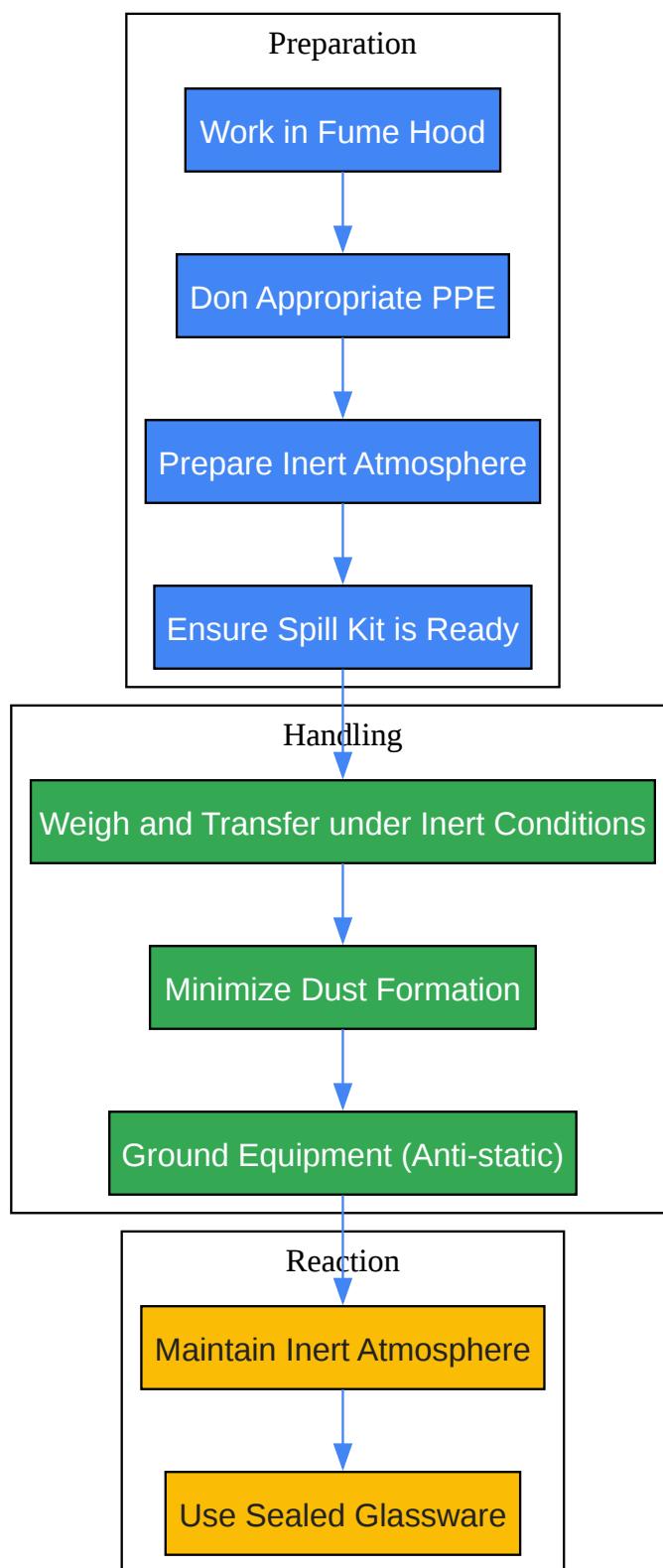
## Decontamination of Empty Containers

- Triple Rinse: In a chemical fume hood, rinse the empty container three times with a suitable solvent (e.g., acetone or ethanol).[11]
- Collect Rinseate: The first rinseate must be collected and disposed of as hazardous waste. [11] Subsequent rinseates may also need to be collected depending on local regulations.

- Final Disposal: After thorough rinsing and air-drying in a well-ventilated area, deface the original label. The clean container can then be disposed of according to your institution's guidelines for glass or plastic recycling.[11]

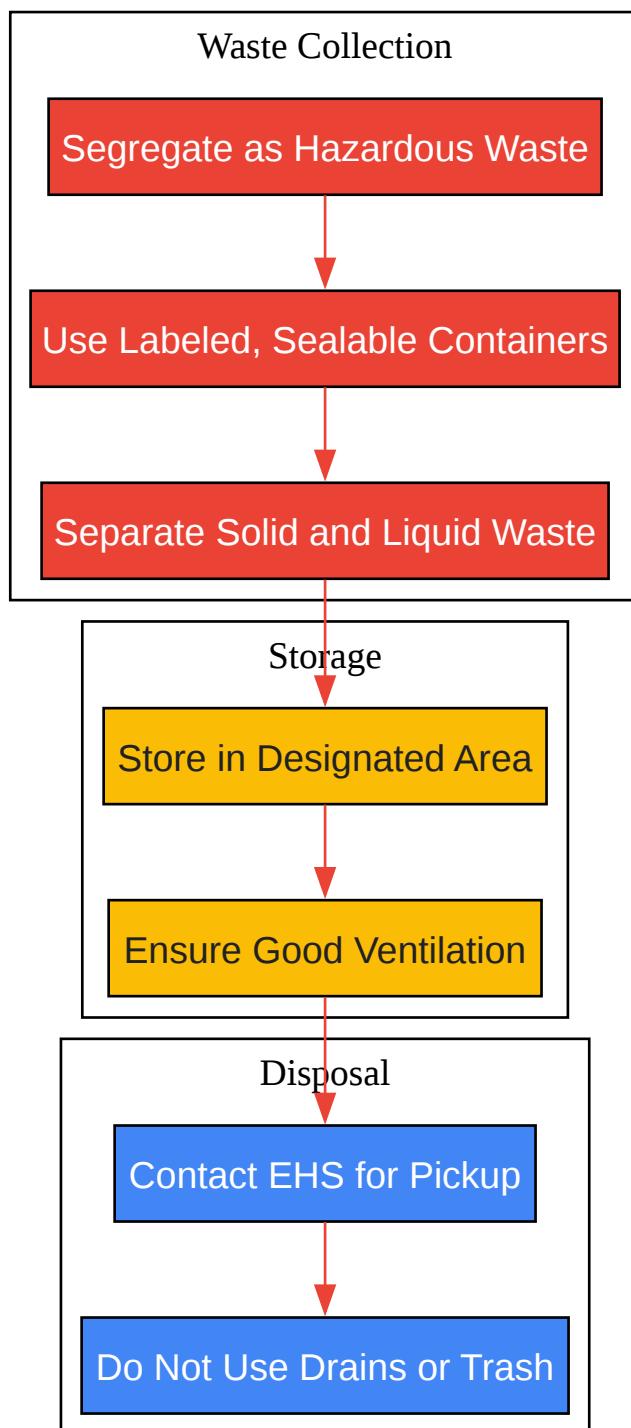
## Workflow Diagrams

The following diagrams illustrate the key workflows for handling and disposing of **(2,4,6-Triisopropylphenyl)boronic acid**.



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Caption: Workflow for the safe handling of **(2,4,6-Triisopropylphenyl)boronic acid**.



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Caption: Workflow for the proper disposal of **(2,4,6-Triisopropylphenyl)boronic acid** waste.

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